

Application Notes and Protocols for In Vivo Hypertension Models: Evaluating Olmesartan

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Compound of Interest

Compound Name: Olmesartan

Cat. No.: B1677269

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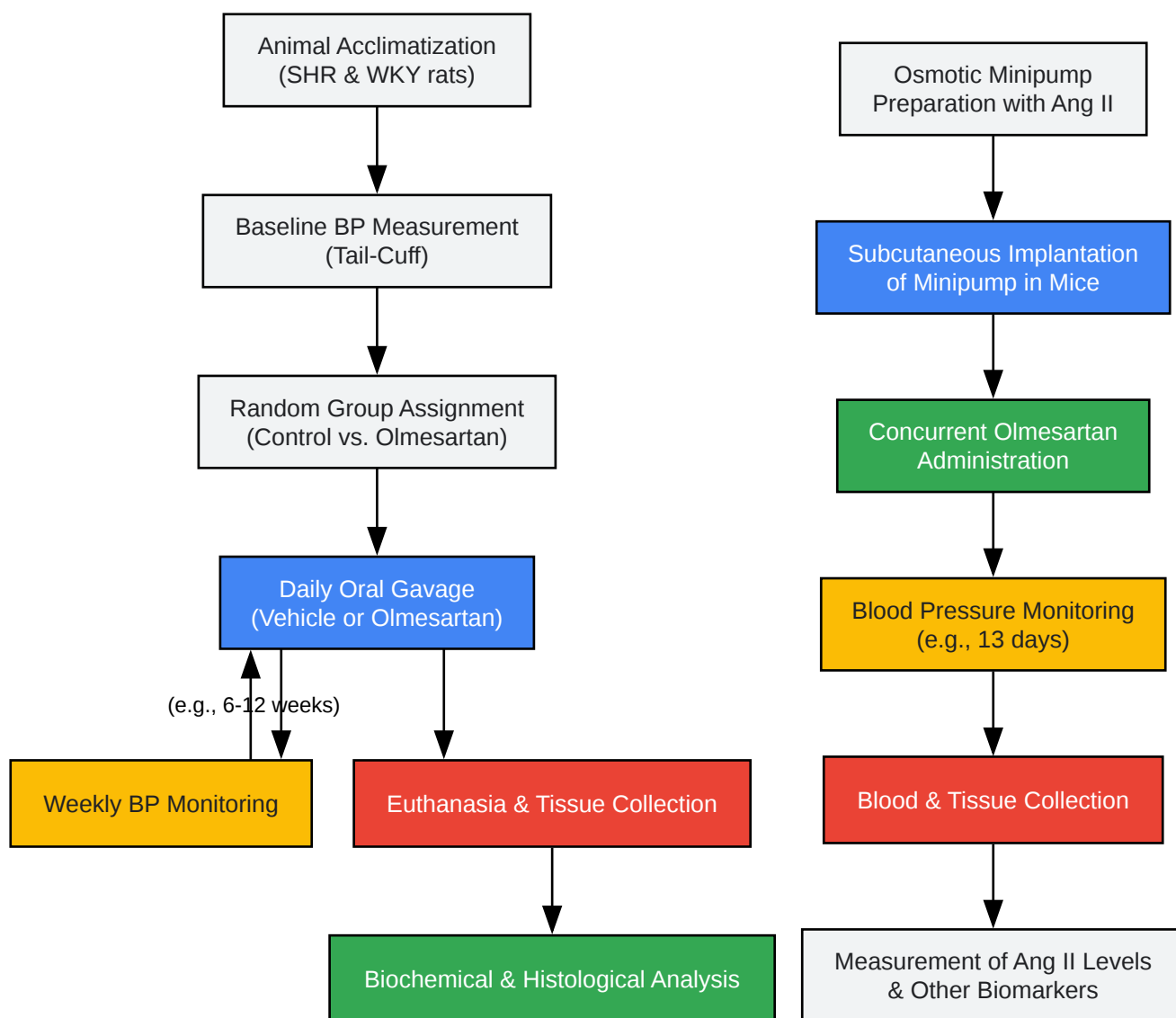
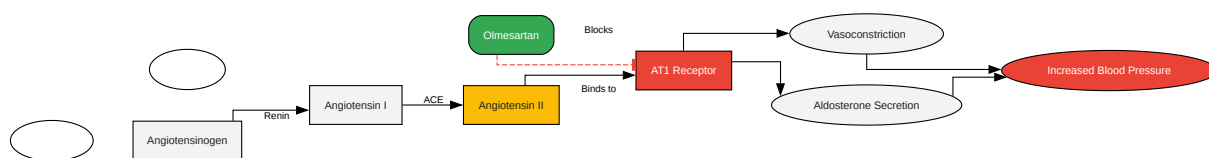
For Researchers, Scientists, and Drug Development Professionals

Introduction

Olmesartan, an angiotensin II receptor blocker (ARB), is a potent antihypertensive agent. Its efficacy is extensively evaluated in preclinical studies utilizing various in vivo models of hypertension that mimic different aspects of the human condition. These application notes provide detailed protocols for the use of **olmesartan** in key hypertension models, summarize quantitative outcomes, and illustrate the underlying signaling pathways and experimental workflows.

Mechanism of Action: The Renin-Angiotensin-Aldosterone System (RAAS)

Olmesartan exerts its antihypertensive effect by selectively blocking the angiotensin II type 1 (AT1) receptor, thereby inhibiting the vasoconstrictive and aldosterone-secreting effects of angiotensin II. This interruption of the Renin-Angiotensin-Aldosterone System (RAAS) leads to vasodilation, reduced sodium and water retention, and a decrease in blood pressure.



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